

# Application Notes and Protocols for Protein Labeling with Z-Gly-OSu

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Gly-OSu  
Cat. No.: B554453

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Z-Gly-OSu** (N-(Benzylloxycarbonyl)glycine N-succinimidyl ester) is an amine-reactive reagent used for the covalent modification of proteins. The N-hydroxysuccinimide (NHS) ester functional group reacts with primary amines, such as the  $\epsilon$ -amine of lysine residues and the  $\alpha$ -amine at the N-terminus of a polypeptide chain, to form stable amide bonds.<sup>[1][2]</sup> The benzylloxycarbonyl (Z) group provides a protecting group for the glycine amino acid, which can be useful in multi-step bioconjugation strategies or for investigating the impact of charge neutralization on protein function. This document provides detailed protocols for protein labeling with **Z-Gly-OSu**, methods for characterizing the conjugate, and a potential application in studying signaling pathways.

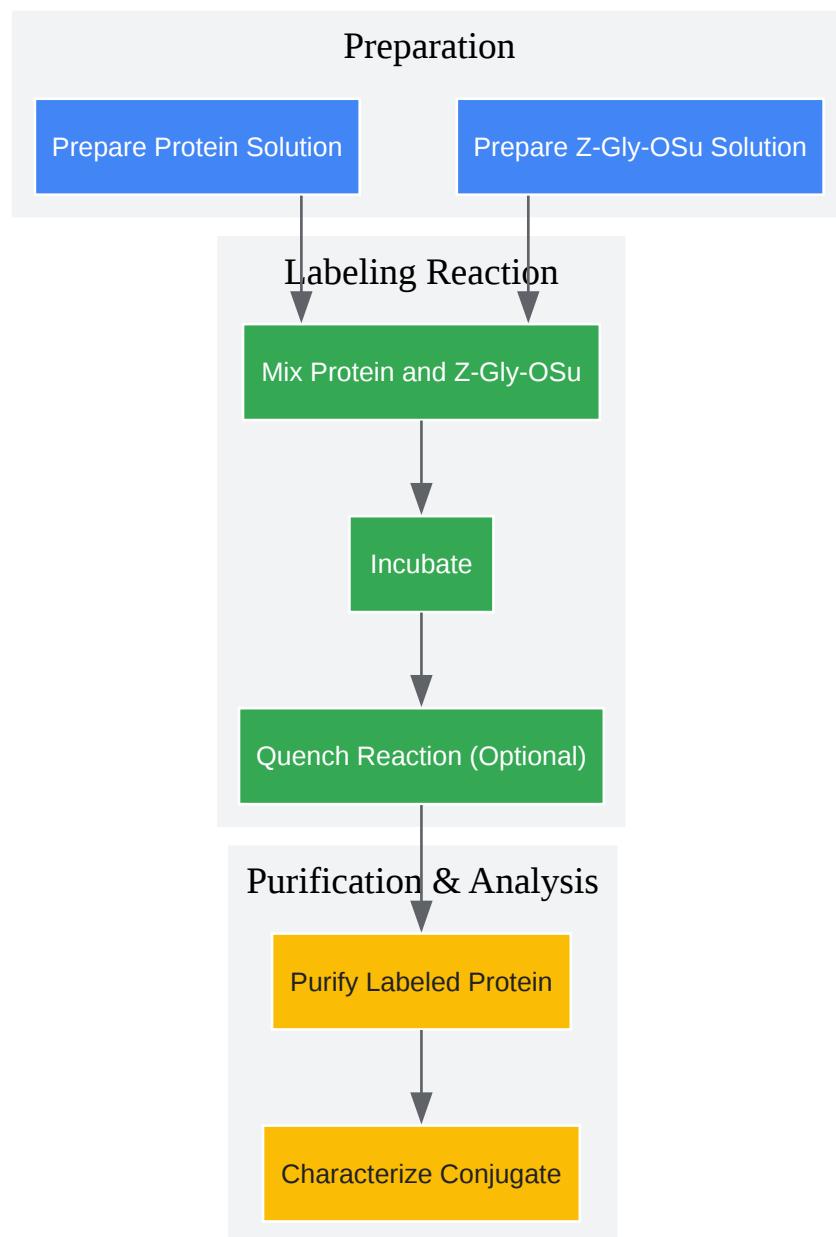
## Chemical Properties of Z-Gly-OSu

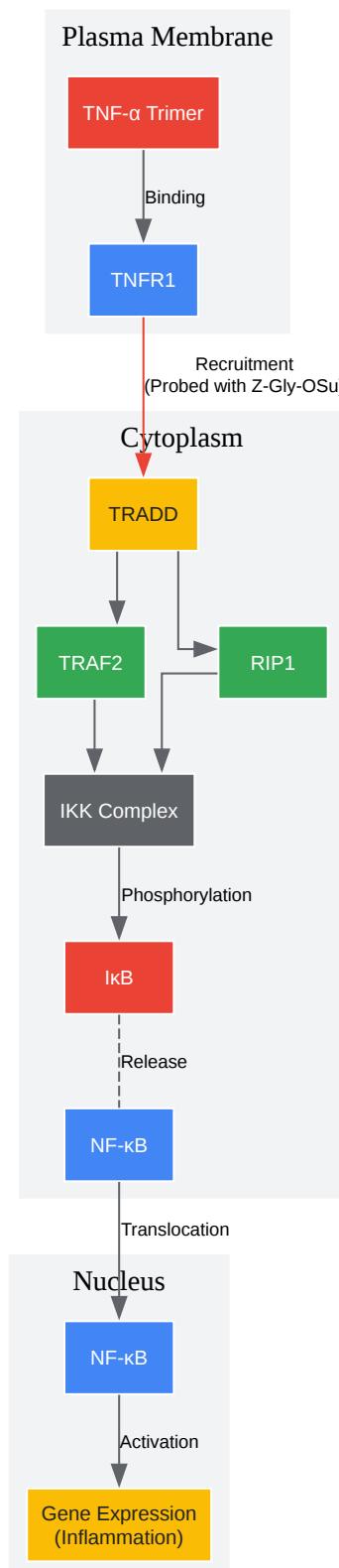
Property	Value	Reference
Synonyms	Z-glycine N-succinimidyl ester	[3]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O <sub>6</sub>	[4]
Molecular Weight	306.27 g/mol	
Appearance	White powder	
Melting Point	111-115 °C	
Solubility	Soluble in DMSO and DMF	
Storage	2-8°C	

## Experimental Protocols

### General Workflow for Protein Labeling with Z-Gly-OSu

The following diagram outlines the general workflow for labeling a protein with Z-Gly-OSu.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
- 3. Z-Gly-OSu = 95.0 2899-60-7 [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. Z-Gly-OSu | CAS#:2899-60-7 | Chemsoc [[chemsoc.com](http://chemsoc.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for Protein Labeling with Z-Gly-OSu]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554453#using-z-gly-osu-for-protein-labeling>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)